

synonyms and alternative names for 2-Chloro-4-methylphenol

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Compound of Interest

Compound Name: 2-Chloro-4-methylphenol

Cat. No.: B1207291

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An In-depth Technical Guide to 2-Chloro-4-methylphenol

This guide provides a comprehensive overview of **2-Chloro-4-methylphenol**, a significant compound in various industrial and research applications. Tailored for researchers, scientists, and professionals in drug development, this document delves into its chemical nomenclature, physical and chemical properties, and primary applications, presenting data in a clear and accessible format.

Nomenclature: Synonyms and Alternative Names

2-Chloro-4-methylphenol is known by several alternative names in scientific literature and commercial contexts. Understanding these synonyms is crucial for comprehensive literature searches and clear communication in research and development. The compound's IUPAC name is **2-chloro-4-methylphenol**^{[1][2]}.

| Type | Name |
|-------------------|--|
| IUPAC Name | 2-chloro-4-methylphenol [1] [2] |
| Common Synonyms | 2-Chloro-p-cresol [1] |
| | 3-Chloro-4-hydroxytoluene [1] [3] |
| | Phenol, 2-chloro-4-methyl- [1] [3] |
| | p-Cresol, 2-chloro- [1] [3] |
| Language Variants | 2-CHLOR-4-METHYLPHENOL (German) [3] |
| | 2-CHLORO-4-MÉTHYLPHÉNOL (French) [3] |
| | 2-CLORO-4-METILFENOL (Spanish) [3] |
| | 2-クロロ-4-メチルフェノール (Japanese) [3] |
| | 2- 염소-4-메틸페놀 (Korean) [3] |
| Registry Numbers | CAS: 6640-27-3 [1] [3] |
| | EINECS: 229-656-8 [1] [3] |

Chemical and Physical Properties

The physicochemical properties of **2-Chloro-4-methylphenol** are fundamental to its application and handling. These properties determine its behavior in various chemical and biological systems.

| Property | Value |
|---------------------|--|
| Molecular Formula | C7H7ClO[1][3] |
| Molecular Weight | 142.58 g/mol |
| Appearance | Colorless to light orange to yellow clear liquid[3] |
| Boiling Point | 195-196 °C[4][5] |
| Density | 1.211 g/mL at 25 °C[4] |
| Refractive Index | n20/D 1.553[4] |
| Flash Point | 86 °C (186.8 °F) - closed cup |
| pKa | 8.79±0.18 (Predicted)[3] |
| Water Solubility | Sparingly soluble[3] |
| Storage Temperature | Room Temperature, sealed in dry conditions[3] [5] |

Applications and Mechanisms

2-Chloro-4-methylphenol is utilized across several industries due to its antimicrobial properties. It serves as a preservative in personal care products like soaps and shampoos, where it inhibits the growth of bacteria and fungi.[3] Additionally, it is employed as a disinfectant in pharmaceutical and laboratory settings.[3] The compound also acts as a building block in the synthesis of other organic molecules, facilitating the introduction of chlorine and methyl groups. [3]

The presence of both a chloro and a methyl group on the phenol ring influences its chemical reactivity and acidity.[2] The electronegative chlorine atom can increase the acidity of the phenolic hydroxyl group, while the electron-donating methyl group can have a counteracting effect.[2] This balance of electronic effects is crucial for its biological activity.

Logical Relationship of Functional Groups to Application

The following diagram illustrates the logical relationship between the chemical structure of **2-Chloro-4-methylphenol** and its primary applications.

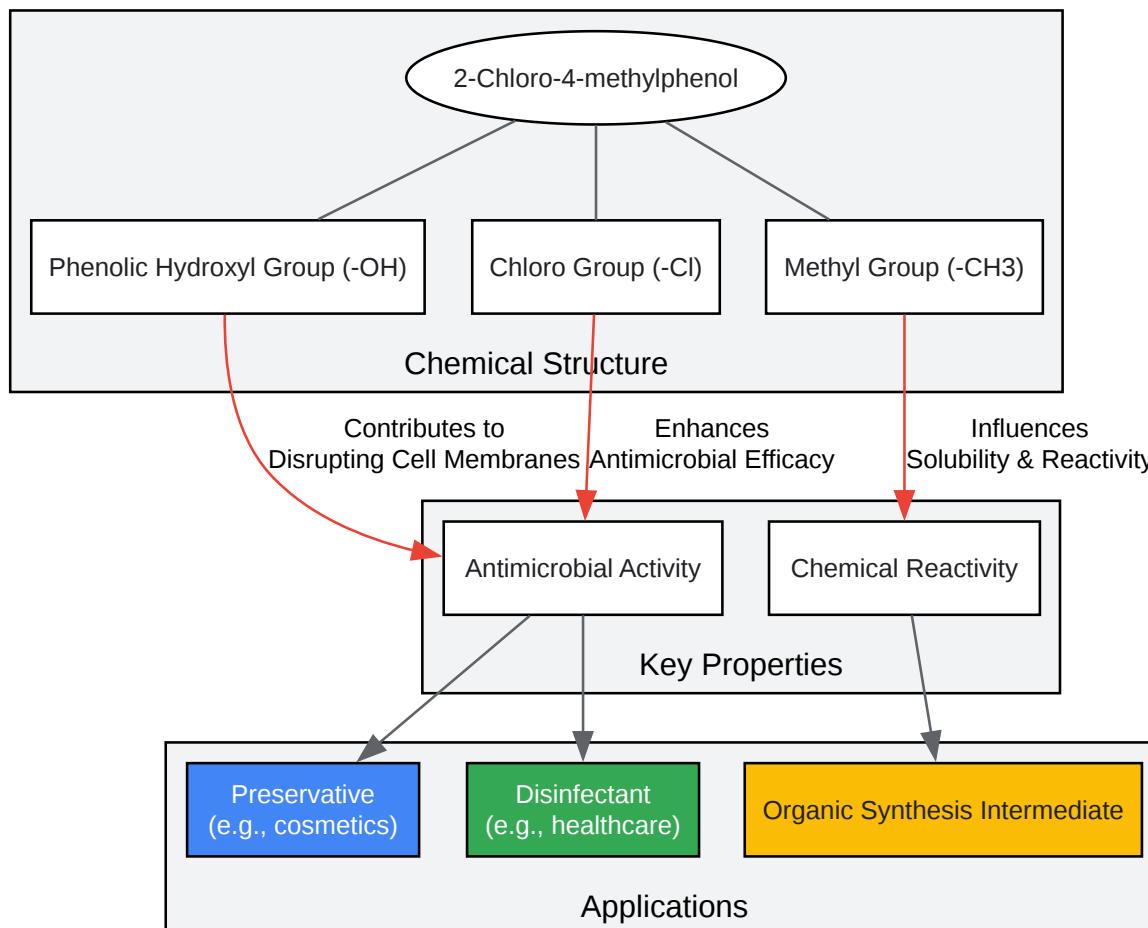


Figure 1. Structure-Application Relationship of 2-Chloro-4-methylphenol

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Caption: Structure-application flow for **2-Chloro-4-methylphenol**.

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